

Application Note: Protocol for Testing XZ426 against INSTI-resistant HIV

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Compound of Interest

Compound Name: XZ426

Cat. No.: B10854327

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a comprehensive protocol for evaluating the efficacy of **XZ426**, a novel integrase strand transfer inhibitor (INSTI), against a panel of clinically relevant INSTI-resistant Human Immunodeficiency Virus type 1 (HIV-1) variants.

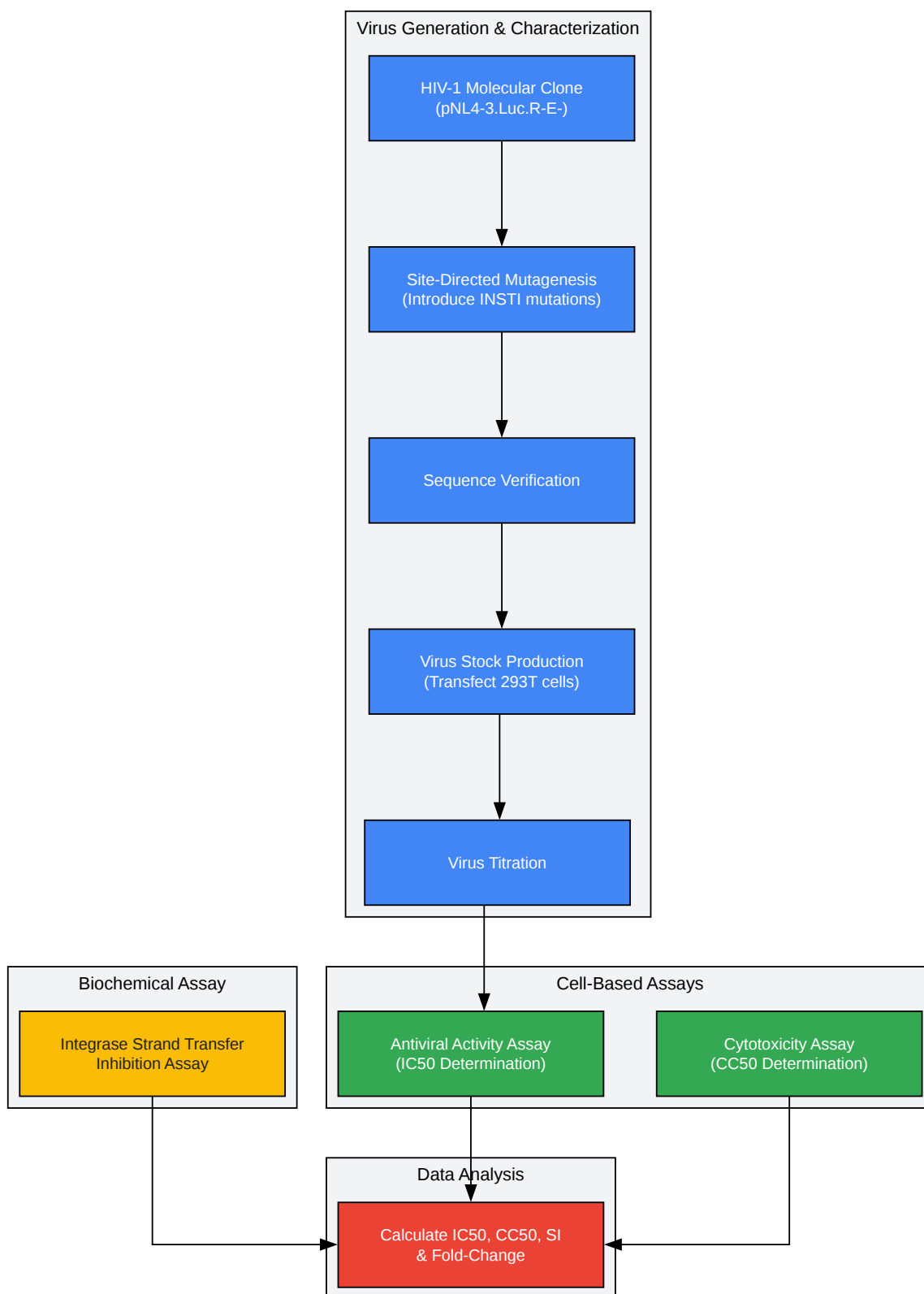
Introduction

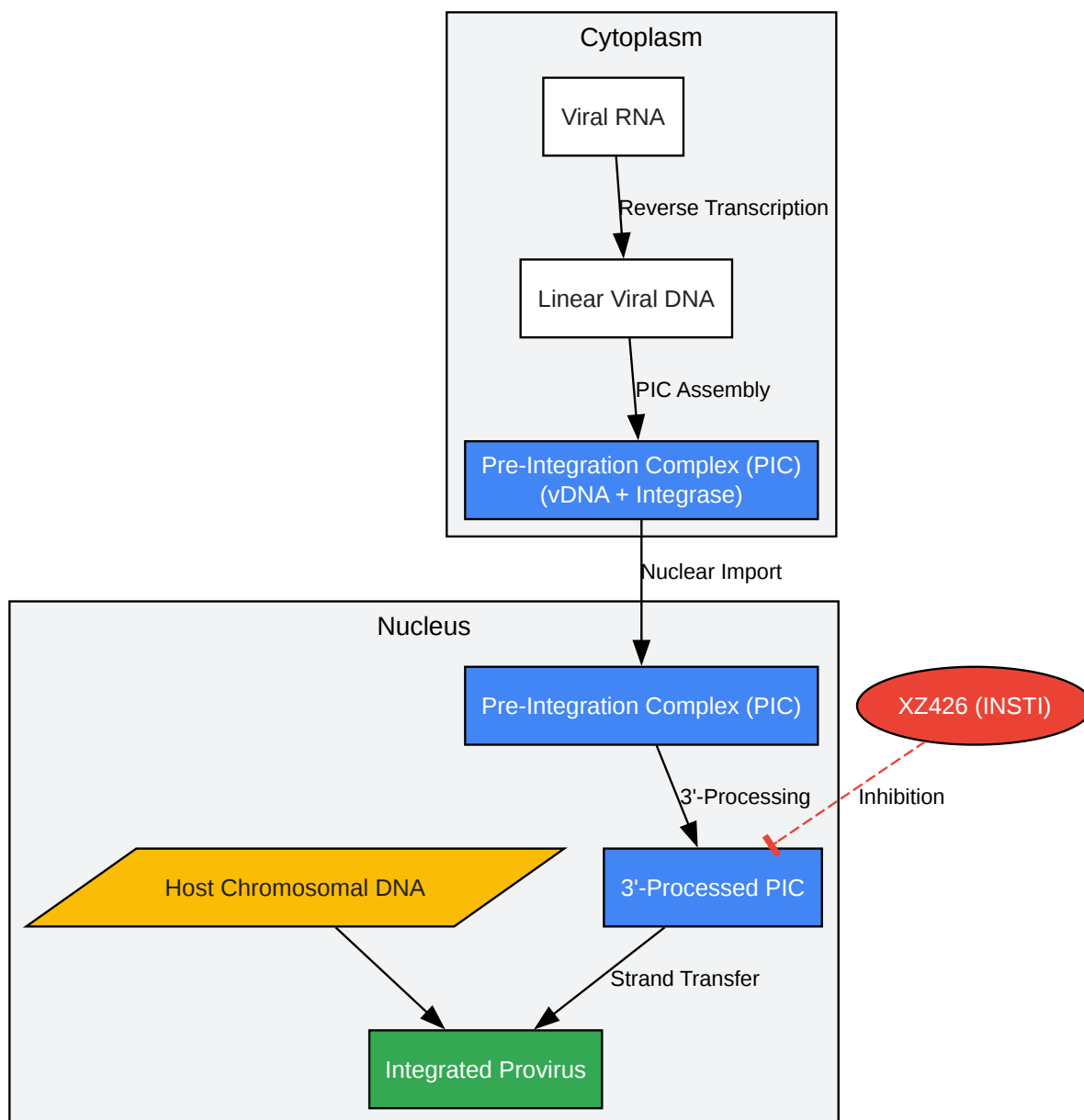
Human Immunodeficiency Virus (HIV) replication requires the stable integration of its viral DNA into the host cell's genome, a process catalyzed by the viral enzyme integrase.^[1] Integrase Strand Transfer Inhibitors (INSTIs) are a critical class of antiretroviral drugs that block this essential step.^{[2][3]} However, the emergence of drug-resistant mutations in the integrase enzyme can lead to virological failure.^[4] **XZ426** is a potent investigational INSTI that has shown potential efficacy against known drug-resistant HIV variants.^[5]

This protocol details the necessary cell-based and biochemical assays to determine the antiviral activity, cytotoxicity, and mechanism of action of **XZ426** against wild-type (WT) and INSTI-resistant HIV-1.

Overall Experimental Workflow

The following diagram outlines the complete workflow for generating resistant viruses, performing antiviral and cytotoxicity assays, and conducting biochemical validation.





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References

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